ORC-13661 HCl: Mechanistic Blockade of MET Channels for Otoprotection

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Compound of Interest

Compound Name:	*ORC-13661 HCl*
CAS No.:	*1589571-77-6*
Cat. No.:	*B609762*

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Executive Summary

ORC-13661 HCl is a novel, small-molecule otoprotectant developed to prevent sensorineural hearing loss caused by aminoglycoside antibiotics (AGs) and cisplatin. Unlike antioxidants that attempt to scavenge downstream reactive oxygen species (ROS), ORC-13661 operates upstream at the point of entry.

This guide details the mechanism of action (MoA) of ORC-13661, defining it as a high-affinity, permeant blocker of the mechanoelectrical transducer (MET) channel.[1][2][3][4][5] By competitively inhibiting the MET channel—the primary entry route for ototoxic drugs—ORC-13661 prevents the intracellular accumulation of toxins without abolishing the mechanotransduction required for hearing.[4][5]

Molecular Mechanism of Action

The efficacy of ORC-13661 relies on its interaction with the Transmembrane Channel-like 1 (TMC1) and TMC2 proteins, which form the pore of the MET channel at the tips of hair cell stereocilia.

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The "Permeant Blocker" Hypothesis

Aminoglycosides are polycationic molecules that hijack the cation-selective MET channel to enter hair cells.[2] Once inside, they target mitochondrial ribosomes, leading to proteotoxicity and oxidative stress.

ORC-13661 functions as a competitive inhibitor with unique kinetic properties:

- High Affinity: It binds to the MET channel pore with a half-blocking concentration (

) of ~0.14 µM (at -104 mV).

- Reversibility: Unlike the irreversible damage caused by AGs, ORC-13661’s block is transient.

- Permeation: Electrophysiological data indicates that ORC-13661 is a "permeant blocker."[1][3][4][5][6] It dwells in the channel pore long enough to block AG entry but eventually passes through or disassociates, allowing physiological cations (

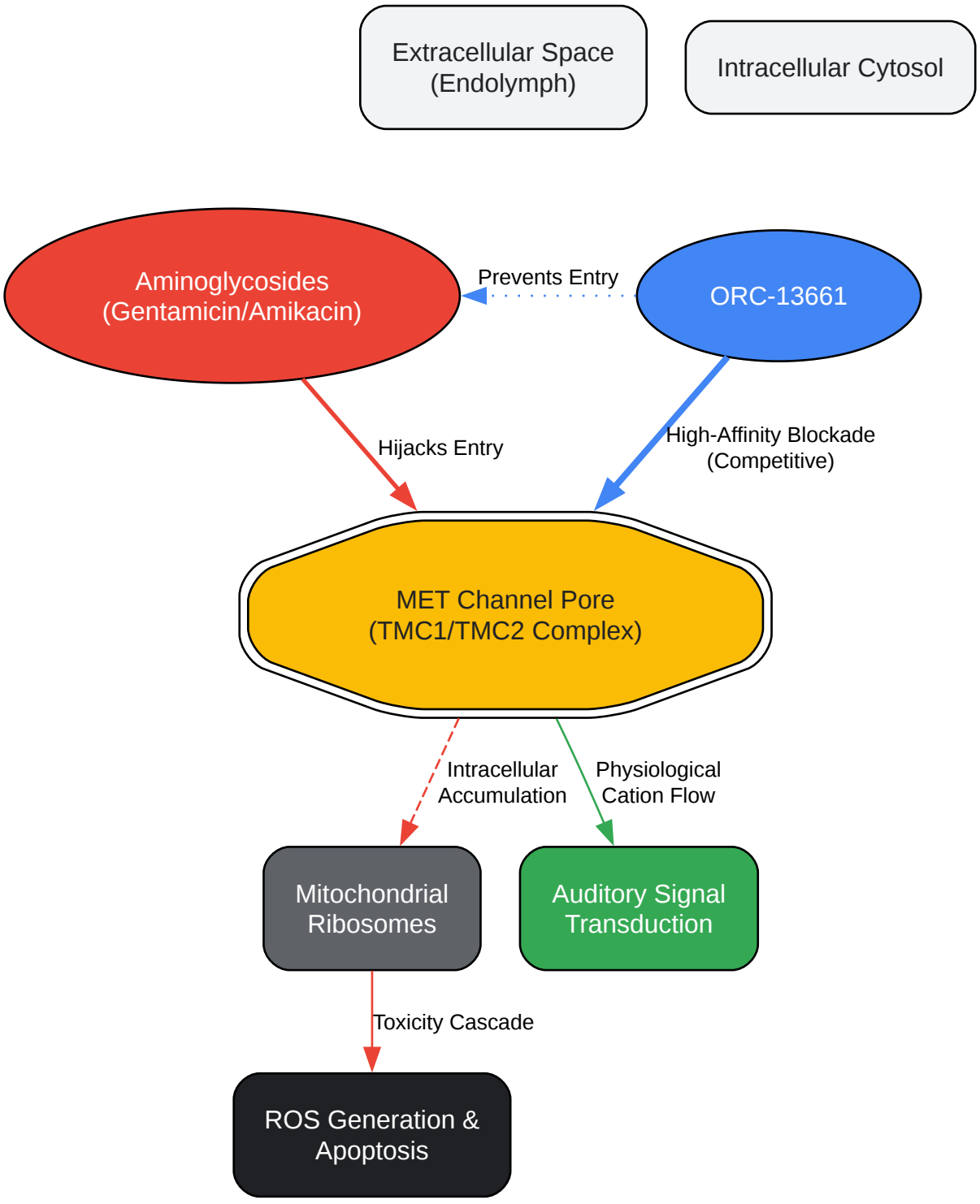
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) to flow when the drug concentration drops or membrane potential changes.

Mechanism Visualization

The following diagram illustrates the competitive exclusion of aminoglycosides by ORC-13661.

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Figure 1: ORC-13661 competes with aminoglycosides for the MET channel pore, preventing the intracellular accumulation that triggers apoptosis.

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Comparative Pharmacology & Efficacy Data

ORC-13661 demonstrates broad-spectrum protection against various aminoglycosides and cisplatin.[1][2][4][5][6][7] The table below summarizes the protective potency (

: concentration required for 50% Hair Cell survival) versus the concentration of the toxin used.

Table 1: In Vitro Protective Potency of ORC-13661 Data derived from zebrafish lateral line and mouse cochlear explant assays (Kitcher et al., 2019).

Ototoxin	Toxin Conc.[2][3][4][5][6][8][9][10]	ORC-13661	Protective Index
Gentamicin	50 µM	1.64 µM	High
Neomycin	200 µM	0.19 µM	Very High
Amikacin	1000 µM	0.22 µM	Very High
Cisplatin	200 µM	2.20 µM	Moderate

> *Technical Insight: The low*
>
> values relative to toxin concentrations highlight the high affinity of ORC-13661 for the MET channel. It effectively "out-competes" the toxins even when they are present in molar excess.

Experimental Validation Framework

To validate the mechanism of ORC-13661 in your own research or drug development pipeline, the following protocols are the gold standard. These methodologies ensure self-validation through positive and negative controls.

Protocol A: FM1-43 Dye Uptake Assay

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Purpose: To verify MET channel blockade. FM1-43 is a styryl dye that enters hair cells specifically via open MET channels. If ORC-13661 works, FM1-43 fluorescence should decrease.

Model: Zebrafish larvae (5 days post-fertilization) or Mouse Cochlear Explants (P2-P3).

- Preparation: Acclimate larvae in E3 medium.
- Pre-incubation: Incubate larvae with ORC-13661 (0.1 - 10 µM) for 10 minutes.
  - Control: E3 medium only.
- Dye Loading: Add FM1-43 (3 µM) to the bath for 30 seconds (flash exposure).
- Wash: Immediately wash 3x with fresh E3 medium to remove extracellular dye.
- Imaging: Image lateral line neuromasts using a confocal microscope (Excitation ~470nm, Emission ~580nm).
- Quantification: Measure mean fluorescence intensity (MFI) of hair cell bundles.
  - Validation Criteria: ORC-13661 treated cells must show dose-dependent reduction in MFI compared to controls.

Protocol B: Whole-Cell Patch-Clamp Electrophysiology

Purpose: To characterize the kinetics of the block (permeant vs. pore block).

Model: Organ of Corti explants from P2-P4 mice.

- Setup: Standard whole-cell configuration on outer hair cells (OHCs).
  - Intracellular Solution: CsCl-based (to block

    channels).
  - Extracellular Solution: Standard perilymph-like saline (1.3 mM

).

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- Stimulation: Apply a fluid jet stimulus to deflect stereocilia and open MET channels.
- Voltage Protocol: Hold membrane potential at -84 mV. Step to hyperpolarized potentials (up to -164 mV) and depolarized potentials (+96 mV).[1]
- Drug Application: Perfuse ORC-13661 (0.01 - 10 µM) locally.
- Analysis:
  - Observe reduction in macroscopic MET current (

).
  - The "Permeant" Signature: Look for relief of block at extreme hyperpolarized potentials (e.g., -164 mV).[6] If the current recovers slightly at very negative voltages, it confirms the drug is being driven through the channel (permeant block) rather than permanently plugging it.

Translational Workflow

The development of ORC-13661 followed a rigorous path from phenotypic screening to clinical trials.



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Figure 2: The translational pipeline for ORC-13661, moving from zebrafish screening to human clinical trials.

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